

Personal protective equipment for handling 2-(2-Hydroxyethoxy)phenol

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Compound of Interest

Compound Name: 2-(2-Hydroxyethoxy)phenol

Cat. No.: B1293960

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Essential Safety and Handling Guide for 2-(2-Hydroxyethoxy)phenol

For Researchers, Scientists, and Drug Development Professionals: Your comprehensive guide to the safe handling, operation, and disposal of **2-(2-Hydroxyethoxy)phenol**.

This document provides critical safety and logistical information to ensure the safe handling of **2-(2-Hydroxyethoxy)phenol** in a laboratory setting. Adherence to these procedures is vital for minimizing risks and ensuring a safe research environment.

Hazard Identification and Immediate Precautions

2-(2-Hydroxyethoxy)phenol is recognized as a hazardous substance requiring careful handling. Key hazards identified from available safety information include:

- Skin Irritation: Causes skin irritation.[1][2]
- Serious Eye Irritation: Causes serious eye irritation.[1][2]
- Respiratory Irritation: May cause respiratory irritation.[1][2]

Immediate precautionary measures include handling the compound within a certified chemical fume hood, ensuring adequate ventilation, and having immediate access to an emergency eyewash station and safety shower.

Personal Protective Equipment (PPE)

The selection of appropriate Personal Protective Equipment (PPE) is the first line of defense against exposure. The following table summarizes the recommended PPE for handling this compound, based on general safety protocols for phenolic compounds.

Protection Type	Recommended Equipment	Standards and Specifications
Eye/Face Protection	Chemical splash goggles or a face shield.	Must conform to EN166 (EU) or OSHA 29 CFR 1910.133 (US) standards.
Skin Protection	Chemical-resistant gloves. A chemically resistant lab coat must be worn.	Gloves must be inspected before each use and comply with EN 374 (EU) or ASTM F739 (US) standards.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate organic vapor cartridge (e.g., N95 type for dusts).	Required when handling outside of a fume hood or if there is a risk of exceeding exposure limits.

Glove Selection Guide:

Quantitative data on the resistance of specific glove materials to **2-(2-Hydroxyethoxy)phenol** is not readily available. However, for phenolic compounds, the following recommendations are generally provided.

Glove Material	Breakthrough Time	Recommendation
Neoprene	> 8 hours	Recommended for extended contact.
Butyl Rubber	> 8 hours	Recommended for extended contact.
Nitrile	Variable	Suitable for incidental contact. Must be changed immediately upon contamination.
Latex	Not Recommended	Poor chemical resistance to phenols.

Operational Plan: Step-by-Step Handling Procedure

Proper operational procedures are crucial to minimize exposure and prevent accidents. The following workflow outlines the safe handling of **2-(2-Hydroxyethoxy)phenol** from preparation to post-handling.

1. Pre-Operational Checks:

- Ensure a Safety Data Sheet (SDS) for a similar phenolic compound is readily accessible if one for the specific chemical is unavailable.
- Verify that a properly functioning chemical fume hood is available.
- Locate the nearest emergency eyewash station and safety shower and confirm they are unobstructed.
- Assemble all necessary PPE as specified in the table above.
- Prepare a designated and clearly labeled waste container for **2-(2-Hydroxyethoxy)phenol** waste.

2. Handling Procedure:

- All handling of **2-(2-Hydroxyethoxy)phenol**, including weighing and solution preparation, must be conducted within a certified chemical fume hood to minimize inhalation exposure.
- Wear the appropriate PPE throughout the entire handling process.
- Avoid the formation of dust and aerosols.

3. Post-Handling Procedure:

- Decontaminate the work area thoroughly after handling is complete.
- Properly remove and dispose of contaminated PPE in the designated hazardous waste container.
- Wash hands and any exposed skin thoroughly with soap and water.
- Properly label and store any remaining **2-(2-Hydroxyethoxy)phenol** in a cool, dry, and well-ventilated area, away from incompatible materials.

Disposal Plan

The disposal of **2-(2-Hydroxyethoxy)phenol** and contaminated materials must be handled with care to prevent environmental contamination and ensure regulatory compliance.

1. Chemical Waste:

- All waste containing **2-(2-Hydroxyethoxy)phenol** must be collected in a clearly labeled, sealed, and chemically compatible container.
- Do not mix with other waste streams unless explicitly permitted by your institution's hazardous waste disposal guidelines.
- Arrange for disposal through a licensed professional waste disposal service.

2. Contaminated PPE and Materials:

- All disposable PPE (gloves, etc.) and other materials (e.g., paper towels, weigh boats) contaminated with **2-(2-Hydroxyethoxy)phenol** should be collected in a separate, sealed

container.

- This contaminated solid waste should also be disposed of as hazardous waste.

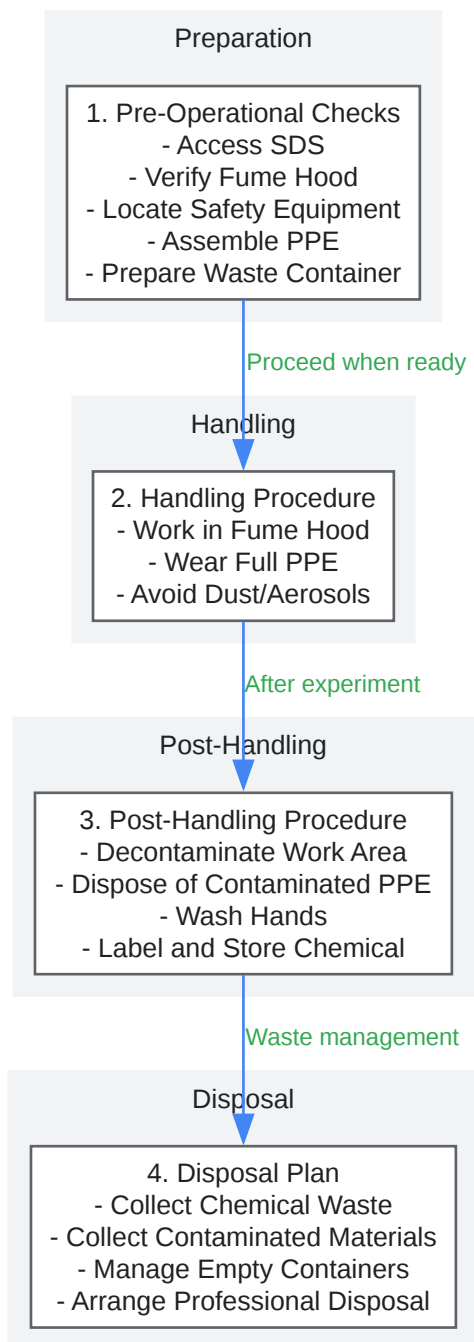
3. Empty Containers:

- Handle uncleaned, empty containers as you would the product itself.
- Follow your institution's procedures for the disposal of empty chemical containers.

Experimental Workflow Visualization

The following diagram illustrates the key steps for the safe handling of **2-(2-Hydroxyethoxy)phenol** in a laboratory setting.

Safe Handling Workflow for 2-(2-Hydroxyethoxy)phenol

[Click to download full resolution via product page](#)Caption: Safe Handling Workflow for **2-(2-Hydroxyethoxy)phenol**.

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